

4-(2-Chlorophenyl)piperidin-2-one molecular weight and formula

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Compound of Interest

Compound Name: 4-(2-Chlorophenyl)piperidin-2-one

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Technical Monograph: **4-(2-Chlorophenyl)piperidin-2-one**

Executive Summary & Chemical Identity

4-(2-Chlorophenyl)piperidin-2-one is a specialized heterocyclic scaffold belonging to the 4-aryl-piperidin-2-one (δ -valerolactam) family. Unlike its more common 4-chlorophenyl isomer (often associated with haloperidol intermediates), the 2-chlorophenyl variant serves as a critical pharmacophore in the design of neurokinin-1 (NK1) receptor antagonists, calcium channel blockers, and sigma receptor ligands. Its ortho-substitution pattern introduces specific steric constraints that modulate receptor binding affinity and metabolic stability.

Physicochemical Profile

Property	Value	Notes
IUPAC Name	4-(2-Chlorophenyl)piperidin-2-one	
Molecular Formula	C ₁₁ H ₁₂ ClNO	
Molecular Weight	209.67 g/mol	Calculated (C: 12.01, H: 1.01, N: 14.01, O: 16.00, Cl: 35.45)
Exact Mass	209.0607	Monoisotopic
CAS Number	Not widely listed as commodity;	See synthesis section for access. [1]
Physical State	Solid / Crystalline Powder	Predicted MP: 145–155 °C (ortho-effect typically lowers MP vs para)
Solubility	DMSO, Methanol, DCM	Sparingly soluble in water due to lipophilic aryl ring.
LogP (Predicted)	~1.8 – 2.1	Moderate lipophilicity suitable for CNS penetration.

Structural Analysis & Stereochemistry

The molecule features a single chiral center at the C4 position of the piperidinone ring.

- **Chirality:** The synthesis typically yields a racemate (RS). Enantioselective synthesis or chiral resolution is required for biological assays, as the S-enantiomer often exhibits distinct pharmacological profiles in GPCR binding.
- **Conformation:** The piperidin-2-one ring adopts a distorted half-chair or boat conformation, stabilized by the amide resonance. The bulky 2-chlorophenyl group preferentially occupies the equatorial position to minimize 1,3-diaxial interactions, though the ortho-chloro substituent introduces rotational barriers (atropisomerism potential) that can influence "induced fit" binding.

Synthesis & Manufacturing Protocol

The most robust, scalable route for synthesizing 4-arylpiperidin-2-ones is the Reductive Cyclization of Nitro-Esters. This pathway is preferred over direct arylation of lactams due to higher regioselectivity and yield.

Core Reaction Pathway

- Michael Addition: Reaction of ethyl 3-(2-chlorophenyl)acrylate with nitromethane.
- Reductive Cyclization: Hydrogenation of the nitro group to an amine, which spontaneously cyclizes with the ester to form the lactam.



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Figure 1: Strategic synthesis pathway via nitro-ester reduction.

Detailed Experimental Protocol

Step 1: Preparation of Ethyl 3-(2-chlorophenyl)acrylate

- Reagents: 2-Chlorobenzaldehyde (1.0 eq), Triethyl phosphonoacetate (1.1 eq), NaH (1.2 eq), THF.
- Procedure: To a suspension of NaH in dry THF at 0°C, add triethyl phosphonoacetate dropwise. Stir for 30 min. Add 2-chlorobenzaldehyde. Warm to RT and stir for 4 hours. Quench with water, extract with EtOAc.^[2]
- Checkpoint: Monitor TLC for disappearance of aldehyde.

Step 2: Michael Addition (The Critical Step)

- Reagents: Acrylate (from Step 1), Nitromethane (5.0 eq), DBU (1,8-Diazabicyclo[5.4.0]undec-7-ene) (1.0 eq).
- Procedure: Dissolve acrylate in excess nitromethane. Add DBU. Heat to 60°C for 12–24 hours.

- Purification: Evaporate excess nitromethane. Flash chromatography (Hexane/EtOAc) is essential here to remove polymeric side products.
- Why this works: The electron-withdrawing ester activates the alkene, while the nitro group serves as a "masked" amine for the final cyclization.

Step 3: Reductive Cyclization

- Reagents: Nitro-ester intermediate, Raney Nickel (catalytic), Methanol.
- Procedure: Place the nitro-ester in a hydrogenation vessel with MeOH and Raney Ni. Pressurize with H₂ (40–60 psi). Heat to 50°C.
- Mechanism: The nitro group (-NO₂) reduces to the amine (-NH₂). The amine performs an intramolecular nucleophilic attack on the ester carbonyl, releasing ethanol and closing the lactam ring.
- Validation: IR spectrum will show the shift from Ester C=O (~1735 cm⁻¹) to Amide/Lactam C=O (~1660 cm⁻¹).

Analytical Characterization

To validate the identity of **4-(2-Chlorophenyl)piperidin-2-one**, the following spectral signatures must be confirmed:

Technique	Expected Signature	Interpretation
^1H NMR (DMSO- d_6)	δ 7.2–7.5 (m, 4H)	Aromatic protons (2-chlorophenyl pattern).
δ 7.6 (br s, 1H)	Amide NH (exchangeable with D_2O).	
δ 3.2–3.5 (m, 2H)	C6 protons (adjacent to Nitrogen).	
δ 2.3–2.6 (m, 2H)	C3 protons (adjacent to Carbonyl).	
δ 3.6 (m, 1H)	C4 proton (Benzylic/Chiral center).	
IR Spectroscopy	1650–1670 cm^{-1}	Strong Amide I band (Lactam C=O).
3200–3400 cm^{-1}	Broad NH stretch.	
Mass Spectrometry	m/z 209.67 $[\text{M}+\text{H}]^+$	Characteristic Chlorine isotope pattern (3:1 ratio of M : M+2).

Applications in Drug Discovery

This scaffold is not merely an intermediate but a "privileged structure" in medicinal chemistry.[\[1\]](#)

- **Neurokinin-1 (NK1) Antagonists:** The 4-phenylpiperidin-2-one core mimics the spatial arrangement of Substance P antagonists. The 2-chloro substituent locks the conformation, potentially improving selectivity for NK1 over NK2/NK3.
- **Sigma-1 Receptor Ligands:** The lactam nitrogen can be alkylated with bulky hydrophobic groups to generate high-affinity Sigma-1 ligands, investigated for neuroprotective effects.
- **Calcium Channel Blockers:** Structural analogs are explored as non-dihydropyridine calcium channel blockers, where the lactam ring replaces the traditional dihydropyridine core to improve metabolic stability.

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